

# Disperse Red 17: A Comparative Lightfastness Analysis Against Industry Benchmarks

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Disperse Red 17*

Cat. No.: *B15556278*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the selection of appropriate dyes and markers is critical for experimental accuracy and reproducibility. This guide provides an objective comparison of the lightfastness of **Disperse Red 17** against other commercially available red disperse dyes, supported by standardized experimental data.

**Disperse Red 17**, a monoazo dye, finds application in the dyeing of synthetic fibers such as polyester, polyamide, and acetate.<sup>[1]</sup> Its performance, particularly its resistance to fading upon exposure to light, is a critical factor for many applications. This guide benchmarks the lightfastness of **Disperse Red 17** against other red disperse dyes to provide a clear comparison for informed decision-making in research and development.

## Quantitative Lightfastness Data

The lightfastness of disperse dyes is commonly evaluated using the Blue Wool Scale, with ratings from 1 (very poor) to 8 (excellent), in accordance with ISO and AATCC standards.<sup>[2][3]</sup> The following table summarizes the lightfastness ratings of **Disperse Red 17** and other selected red disperse dyes on polyester, a common substrate in textile applications.

Dye Name	C.I. Name	CAS Number	Lightfastness Rating (Blue Wool Scale)
Disperse Red 17	11210	3179-89-3	4[1]
Disperse Red 1	11110	2872-52-8	4-5[4]
Disperse Red 60	60756	17418-58-5	6-7[4]
Disperse Red 167	-	61968-52-3	7-8[4]

## Experimental Protocols

The lightfastness data presented in this guide is based on standardized testing methodologies, primarily ISO 105-B02 and AATCC Test Method 16.3. These methods ensure comparability and reproducibility of results.

### Lightfastness Testing (ISO 105-B02 / AATCC TM 16.3)

**Principle:** This test evaluates the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight (D65) using a xenon arc lamp.[4]

#### Apparatus:

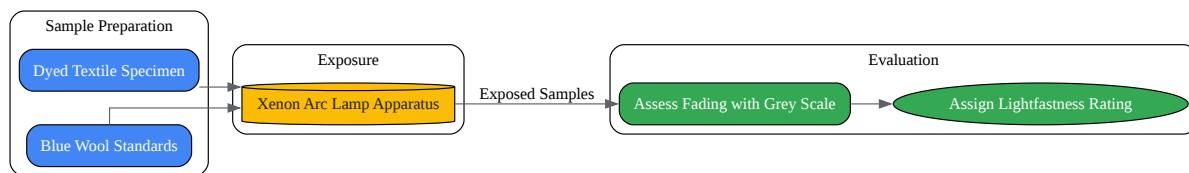
- Xenon arc lamp apparatus
- Blue Wool standards (rated 1-8)[4]
- Grey Scale for assessing color change[4]

#### Procedure:

- A specimen of the dyed textile is mounted on a sample holder alongside a set of Blue Wool standards.[4]
- The samples and standards are exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.[4]

- The exposure is continued until a specified amount of fading has occurred on the test specimen or the standards.[4]
- The lightfastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards. The rating is the number of the Blue Wool standard that exhibits a similar degree of fading.[4]

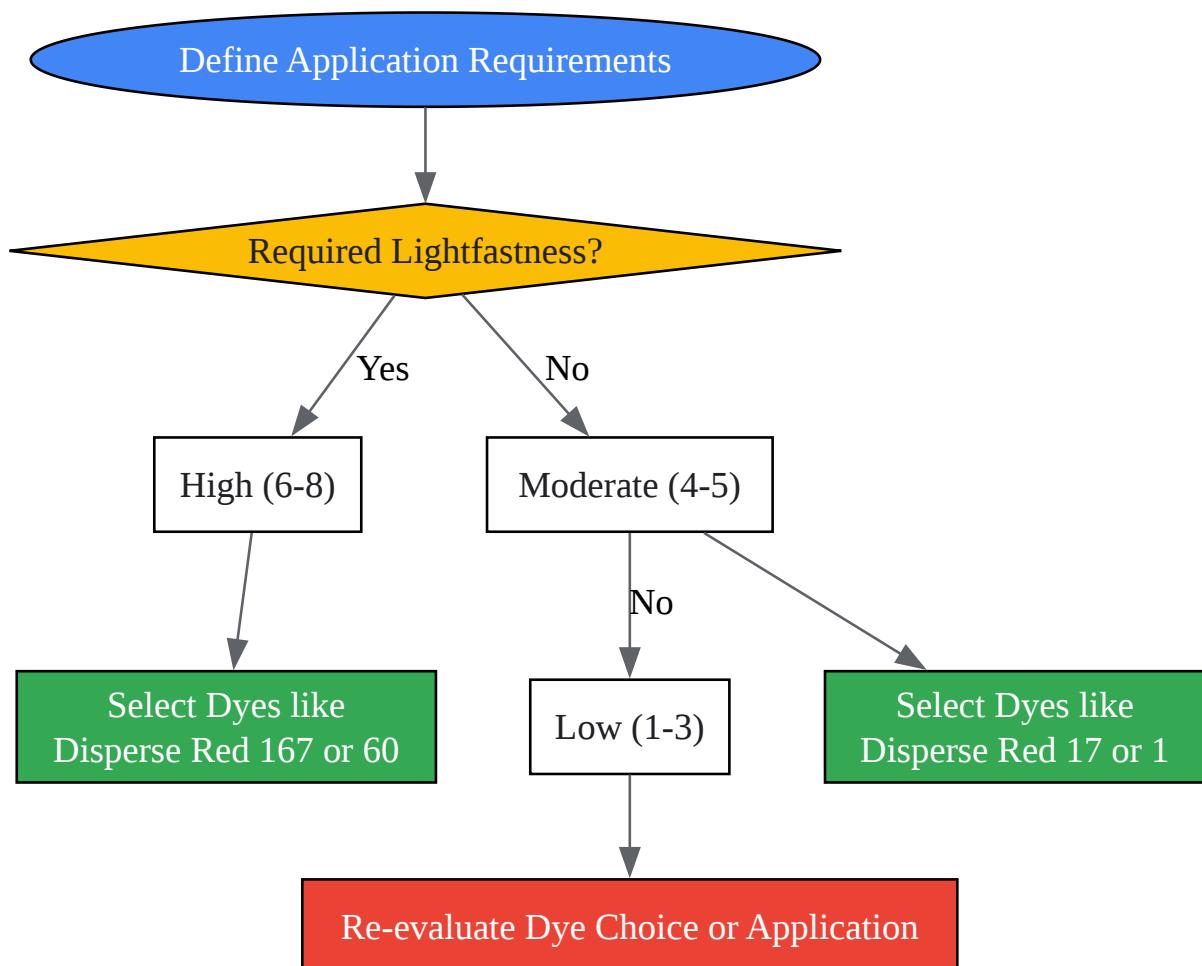
## Experimental Workflow for Lightfastness Testing



[Click to download full resolution via product page](#)

*Workflow for determining textile lightfastness.*

## Logical Framework for Dye Selection



[Click to download full resolution via product page](#)

*Decision tree for disperse dye selection.*

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [worlddyeveriety.com](http://worlddyeveriety.com) [worlddyeveriety.com]
- 2. Blue Wool Scale - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. Materials Technology Limited [[drb-mattech.co.uk](http://drb-mattech.co.uk)]

- 4. [benchchem.com](http://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Disperse Red 17: A Comparative Lightfastness Analysis Against Industry Benchmarks]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15556278#benchmarking-the-lightfastness-of-disperse-red-17-against-industry-standards>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)